

Structural Elucidation of 3,5-Dimethyloxan-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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Part 1: Strategic Overview

The elucidation of **3,5-dimethyloxan-4-ol** is primarily a problem of relative stereochemistry. The connectivity is established easily via 1D NMR and Mass Spectrometry, but determining the spatial arrangement of the two methyl groups (C3, C5) and the hydroxyl group (C4) requires rigorous conformational analysis.

The molecule presents a classic 1,3-stereochemical array.^[1] The relationship between the C3 and C5 methyl groups dictates the symmetry of the molecule, while the C4 hydroxyl group's orientation (axial vs. equatorial) is determined by vicinal coupling constants (

) and nuclear Overhauser effects (NOE).

The Stereoisomer Landscape

There are three primary diastereomeric forms to distinguish. Note that the cis-3,5-dimethyl isomers are meso compounds (achiral) due to a plane of symmetry, whereas the trans-3,5-dimethyl isomer is chiral (racemic synthesis yields a pair of enantiomers).

Isomer Designation	Methyl Relationship (C3 vs C5)	Hydroxyl Orientation (at C4)	Symmetry	Key Stability Feature
Isomer A (All-syn)	cis (Equatorial/Equatorial)	Equatorial	Meso ()	Most stable; all substituents equatorial.
Isomer B (3,5-syn, 4-anti)	cis (Equatorial/Equatorial)	Axial	Meso ()	Destabilized by 1,3-diaxial interaction (OH H2/H6).
Isomer C (3,5-anti)	trans (Equatorial/Axial)	Equatorial or Axial	Chiral ()	Ring distortion likely to relieve Me(ax) strain.

Part 2: Spectroscopic Elucidation Workflow

Mass Spectrometry & Functional Group Verification

Before stereochemical assignment, confirm the molecular formula (

, MW ~130.19 Da).

- Technique: GC-MS (EI) or LC-MS (ESI).

- Diagnostic: Look for the molecular ion

or

.

- Fragmentation: Loss of water (

) is prominent in secondary alcohols.[1]

Symmetry Determination via C NMR

The most rapid filter for stereochemistry is checking for molecular symmetry.[1]

- Protocol: Acquire a proton-decoupled

C NMR spectrum in

.

- Analysis:
 - Meso Isomers (A & B): Due to the plane of symmetry passing through C4 and O1, C3 is equivalent to C5, and C2 is equivalent to C6. You will observe only 4 or 5 unique carbon signals (depending on resolution of Me groups).
 - Chiral Isomer (C): Lack of symmetry renders all 7 carbons chemically distinct.^[1] You will observe 7 unique carbon signals.

H NMR & Coupling Constant Analysis (-Values)

This is the definitive method for assigning the C4 stereochemistry. The conformation is governed by the chair-like structure of the oxane ring.

The Karplus Relationship in Pyrans^[2]

- (Anti-periplanar,
): Large coupling (8 – 11 Hz).
- (Syn-clinal,
): Small coupling (2 – 5 Hz).
- (Syn-clinal,
): Small coupling (2 – 5 Hz).

Diagnostic Signals

Focus on the H4 proton (methine geminal to OH).^[1] Its multiplicity tells the story.

Scenario 1: Isomer A (All substituents equatorial)

- H4 Orientation: Axial.

- Neighbors: H3 and H5 are both Axial (to place Methyls equatorial).[1]
- Coupling: H4 couples to H3 (ax-ax) and H5 (ax-ax).
- Pattern: H4 appears as a Triplet of Triplets (if H3/H5 coupling to H4 is identical) or a wide multiplet.[1]
- Value:

.

Scenario 2: Isomer B (Axial OH)

- H4 Orientation: Equatorial.[1][3]
- Neighbors: H3 and H5 are Axial.[1]
- Coupling: H4 couples to H3 (eq-ax) and H5 (eq-ax).
- Pattern: H4 appears as a narrow Triplet or broad singlet.[1]
- Value:

.

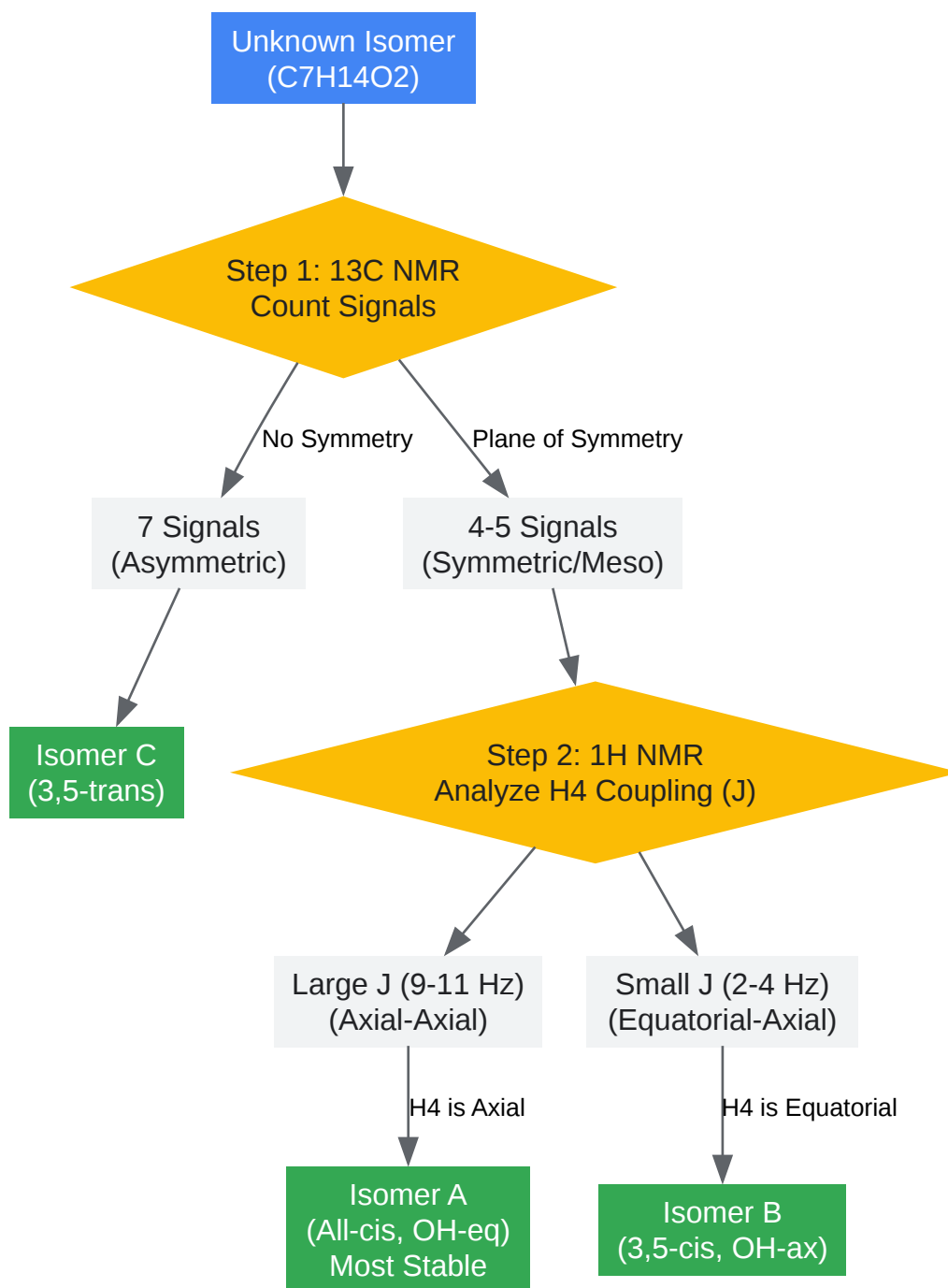
NOESY / ROESY Confirmation

Use 2D NOESY to confirm spatial proximity.[1]

- Isomer A: Strong NOE between H4 (axial) and H2/H6 (axial).[1] Crucial: No NOE between H4 and Methyl groups.
- Isomer B: Strong NOE between H4 (equatorial) and Methyl groups (equatorial).[1]
- Isomer C: Asymmetric NOEs. H4 may show NOE to one methyl but not the other.[1]

Part 3: Visualization of Logic Flow

The following diagram illustrates the decision tree for assigning the structure based on experimental NMR data.



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Caption: Decision tree for the stereochemical assignment of **3,5-dimethyloxan-4-ol** isomers using

C and

H NMR data.

Part 4: Experimental Protocols

Protocol A: Synthesis of Reference Mixture

To rigorously identify the isomers, it is often useful to synthesize the mixture via reduction of the ketone.

- Substrate: 3,5-dimethyltetrahydropyran-4-one (commercially available or synthesized via aldol condensation/cyclization).
- Reduction: Dissolve ketone (1.0 eq) in dry MeOH at 0°C. Add (1.5 eq) portion-wise.
- Outcome: Hydride attack typically favors the equatorial alcohol (Isomer A) due to thermodynamic control or steric approach, but will yield a separable mixture of A and B.^[1]

Protocol B: NMR Parameter Setup for Coupling Analysis

Standard parameters often obscure fine splitting.^[1] Use these settings for precise

-value measurement:

- Solvent:
(Benzene-d6) is superior to
for this molecule.^[1] The magnetic anisotropy of the benzene ring often resolves overlapping methyl signals and ring protons.
- Acquisition Time (AQ): Set > 3.0 seconds to ensure high digital resolution.
- Window Function: Apply Gaussian multiplication (GM) rather than exponential broadening (LB) to sharpen multiplets.

References

- Patent Application: TBK/IKK Inhibitor Compounds and Uses Thereof. US Patent 2016/0376283 A1. (2016).[1] Identifies **3,5-dimethyloxan-4-ol** as a key intermediate (CAS 1420815-91-3).[4][5][6]
- Conformational Analysis: Bazhykova, K. B., et al. "Synthesis and identification of 3,5-bis(hydroxymethyl)tetrahydro-4H-pyran-4-one." [1][3] Chemical Journal of Kazakhstan (2018). Provides analogous conformational data for 3,5-disubstituted pyranones.
- General Methodology: Evans, D. A., et al. "Conformational Analysis of 1,3-Disubstituted Cyclohexanes." [1] Journal of the American Chemical Society.[1][7] (Foundational text on 1,3-diaxial interactions applicable to pyrans).

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